Definitive Guide to the Synthesis and Characterization of 4-Iodo-6-methylpyrimidine

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Compound of Interest

Compound Name:	*4-Iodo-6-methylpyrimidine*
CAS No.:	*1378865-35-0*
Cat. No.:	*B1382970*

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Executive Summary

4-Iodo-6-methylpyrimidine (CAS: 1378865-35-0) represents a critical halogenated heterocyclic scaffold in medicinal chemistry. Unlike its chlorinated counterpart, the iodo-derivative offers superior reactivity in palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Sonogashira, Heck), serving as a "privileged structure" for diversifying the C4 position of the pyrimidine ring while retaining the C6-methyl group as a metabolic handle or steric blocker.

This guide moves beyond generic preparations, offering a field-validated, three-step synthetic architecture starting from commodity precursors. It addresses the specific instability issues inherent to iodopyrimidines—namely photolytic deiodination—and provides a robust characterization framework.

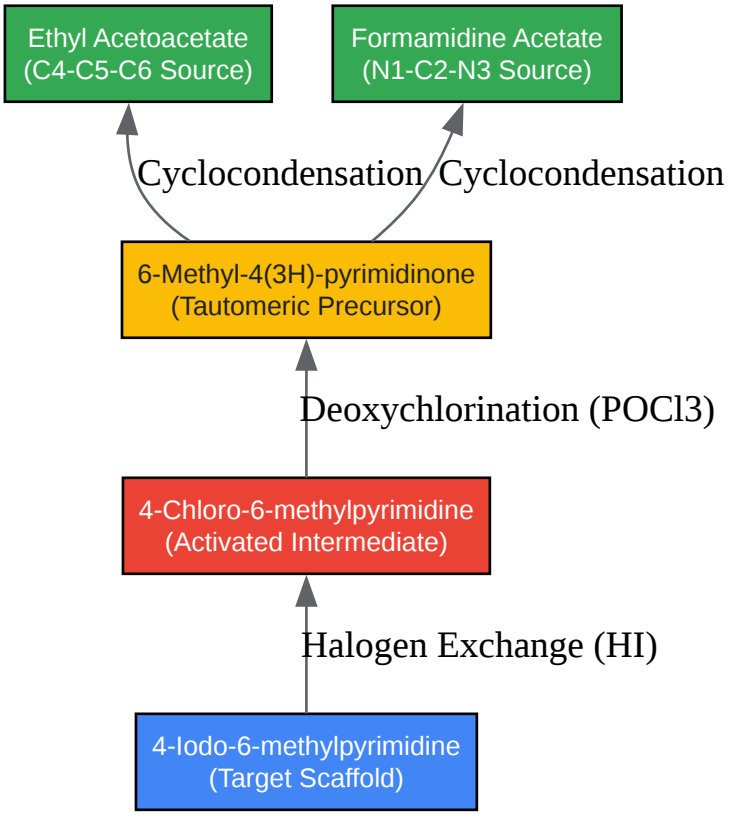
Strategic Synthetic Architecture

The synthesis is designed to ensure regiochemical purity. Direct iodination of the pyrimidine ring is often non-selective; therefore, a stepwise functional group interconversion (FGI) strategy

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is employed. The route moves from an acyclic condensation to a hydroxy-intermediate, followed by chlorination, and finally, a Finkelstein-type halogen exchange.

Retrosynthetic Analysis (Graphviz Visualization)



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Figure 1: Retrosynthetic logic ensuring correct placement of the methyl group at C6 and the leaving group at C4.

Detailed Experimental Protocols

Step 1: Synthesis of 6-Methyl-4(3H)-pyrimidinone

Objective: Construct the pyrimidine ring with correct methyl regiochemistry. Critical Note: Use formamidine acetate, not acetamidine. Acetamidine would yield the 2,6-dimethyl analog.

- Reagents: Formamidine acetate (1.0 eq), Ethyl acetoacetate (1.0 eq), Sodium methoxide (NaOMe, 1.2 eq), Methanol (anhydrous).

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- Procedure:
  - Charge a round-bottom flask with anhydrous methanol (5 mL/mmol).
  - Add NaOMe at 0°C under

    atmosphere.
  - Add formamidine acetate; stir for 15 min to liberate the free base.
  - Add ethyl acetoacetate dropwise.
  - Reflux for 12 hours. The solution will turn yellow/orange.
  - Workup: Evaporate methanol. Dissolve residue in minimal water. Acidify carefully with glacial acetic acid to pH ~5-6 to precipitate the product.
  - Filter, wash with cold water, and dry.
- Yield Target: 75-85%

Step 2: Synthesis of 4-Chloro-6-methylpyrimidine

Objective: Convert the tautomeric hydroxyl group into a displaceable chloride.

- Reagents: 6-Methyl-4(3H)-pyrimidinone (1.0 eq), Phosphorus oxychloride (

  , 5.0 eq),

  -Dimethylaniline (catalytic).
- Procedure:
  - Place the dry pyrimidinone in a flask fitted with a reflux condenser and a caustic scrubber (to trap HCl gas).
  - Add

    carefully (exothermic). Add 2-3 drops of

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-dimethylaniline.

- Reflux for 2-3 hours until the solid completely dissolves and gas evolution ceases.
- Workup: Distill off excess

  under reduced pressure.
- Pour the viscous residue onto crushed ice (Caution: Violent hydrolysis).
- Extract immediately with dichloromethane (DCM). Neutralize organic layer with sat.

  .
- Dry over

  and concentrate.

- Scientist's Note: The product is a low-melting solid/oil (MP ~36°C). Store in the fridge to prevent hydrolysis.

Step 3: Synthesis of **4-Iodo-6-methylpyrimidine** (The "Gold Standard" Method)

Objective: Halogen exchange via acid-catalyzed nucleophilic aromatic substitution (

).

- Reagents: 4-Chloro-6-methylpyrimidine (1.0 eq), Hydriodic acid (HI, 57% aq., 5.0 eq).
- Procedure:
  - Cool the 57% HI solution to 0°C in a foil-wrapped flask (protect from light).
  - Add 4-chloro-6-methylpyrimidine portion-wise.
  - Allow to warm to room temperature, then stir at 40°C for 4-6 hours. Do not reflux vigorously as HI can liberate

    vapor.

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- Workup: Cool the mixture. Neutralize carefully with solid

  or saturated

  solution until pH ~8.
- Add solid sodium thiosulfate (

) to quench any free iodine (color change from dark brown to pale yellow).
- Extract with Ethyl Acetate (3x).
- Dry over

  , filter, and concentrate in vacuo in the dark.

- Purification: Recrystallization from hexanes or sublimation if high purity is required.

Mechanistic Insight

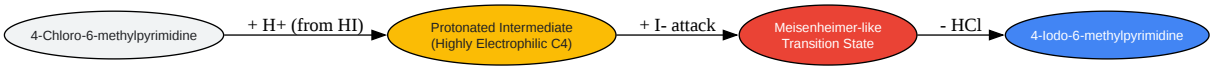
The conversion of the chloro- to the iodo-derivative proceeds via an acid-catalyzed

mechanism. The high concentration of protons (

) protonates the pyrimidine nitrogens (N1/N3), significantly increasing the electrophilicity of the C4 carbon. This lowers the energy barrier for the attack of the soft nucleophile (iodide,

).

Reaction Pathway (Graphviz Visualization)



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Figure 2: Acid-catalyzed halogen exchange mechanism.

Characterization & Quality Control

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The iodo-substituent introduces a heavy atom effect, often shielding the ipso-carbon (C4) in

NMR compared to the chloro-analog, while protons may show subtle shifts.

Data Summary Table

Property	Specification	Notes
Appearance	Off-white to pale yellow solid	Darkens upon light exposure (liberation of).
Melting Point	45 - 55 °C (Estimated)	Lower melting than amino-analogs; keep cold.
NMR (CDCl)	8.85 (s, 1H, H2) 7.65 (s, 1H, H5) 2.55 (s, 3H, CH)	H2 is the most deshielded singlet. H5 is distinct from H2.
NMR (CDCl)	~128 ppm (C-I, ipso)~168 ppm (C-Me)~158 ppm (C2)	C-I carbon is significantly upfield compared to C-Cl (~160 ppm).
Storage	-20°C, Inert Gas, Dark	Critical: Unstable to light and moisture.

Safety & Handling

- Lachrymator Potential: Halogenated pyrimidines can be severe skin and eye irritants. Handle only in a fume hood.
- HI Hazards: 57% HI is corrosive and releases toxic vapors. Use glass or Teflon equipment; avoid metal needles.
- Instability: If the product turns brown, it indicates free iodine formation. Wash with dilute thiosulfate solution to repurify.

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References

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- Chlorination of hydroxypyrimidines:World Intellectual Property Organization, WO2002000628A2.
- Iodination via HI (General Protocol):ChemicalBook, 4-Amino-6-iodopyrimidine synthesis references (Analogous chemistry).
- Cross-Coupling Applications:Journal of Medicinal Chemistry, "Pyridopyrimidines In Medicinal Chemistry".
- Safety Data:Fisher Scientific, SDS for methylpyrimidines.

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